

An In-depth Technical Guide on Choline Bromide: Molecular Formula and Weight

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Compound of Interest

Compound Name: Choline Bromide

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This technical guide provides a concise overview of the fundamental physicochemical properties of **choline bromide**, specifically focusing on its molecular formula and weight. The information is presented in a clear and structured format to support research and development activities.

Physicochemical Data

The essential molecular details of **choline bromide** are summarized in the table below. This quantitative data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	References
Molecular Formula	C5H14BrNO	[1] [2] [3] [4]
Molecular Weight	184.07 g/mol	[1] [2] [3] [4] [5]
Alternate Molecular Formula	C5H14NO.Br	[5]
Alternate Molecular Weight	184.08 g/mol	

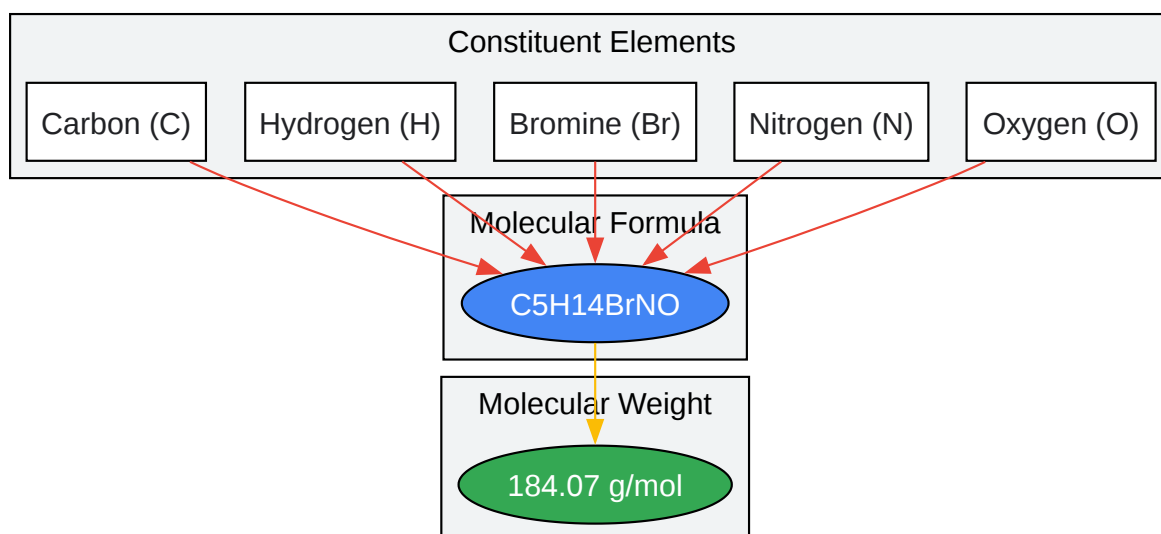
Experimental Protocols

The determination of the molecular formula and weight of **choline bromide** is achieved through standard analytical chemistry techniques.

1. **Elemental Analysis:** This method is used to determine the empirical formula by quantifying the percentage composition of each element (Carbon, Hydrogen, Bromine, Nitrogen, Oxygen) in a pure sample of **choline bromide**.
2. **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) provides a highly accurate measurement of the mass-to-charge ratio of the molecular ion, which can be used to determine the exact mass and confirm the molecular formula.
3. **Titration:** Argentometric titration can be employed to determine the purity of **choline bromide**, which is essential for accurate molecular weight calculations.

Logical Relationship of Choline Bromide's Molecular Components

The following diagram illustrates the constituent elements of **choline bromide** and their contribution to its overall molecular weight.



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Caption: Elemental composition and molecular weight of **Choline Bromide**.

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